

Clarification on "MPEG-LA" and Disposal Procedures

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Compound of Interest

Compound Name: Mpeg-LA
CAS No.: 691410-91-0
Cat. No.: B16081214

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Based on your query, there appears to be a misunderstanding regarding the nature of "MPEG-LA." The information below clarifies that MPEG LA is a company, not a chemical substance, and therefore does not have disposal procedures in the way a laboratory chemical would.

What is MPEG LA?

MPEG LA was an American company that administered patent pools for technology standards, particularly in the field of digital video and audio compression.^{[1][2]} It provided "one-stop" licensing for essential patents required to implement standards like MPEG-2, MPEG-4, and H.264/AVC.^{[2][3]} This allowed companies to acquire the necessary patent rights from multiple patent holders in a single transaction, which was crucial for the widespread adoption of these technologies in consumer electronics.^{[2][3]}

In April 2023, MPEG LA was acquired by Via Licensing Corp, and they merged to form the Via Licensing Alliance, which continues the work of administering patent pools.^{[1][2]}

No Disposal Procedures Applicable

Because MPEG LA is a business entity involved in intellectual property and patent licensing, it is not a physical or chemical substance used in laboratory research.[4] Consequently, there are no chemical safety data sheets (SDS), experimental protocols, or disposal procedures associated with it. The concept of "proper disposal" in a laboratory or research setting does not apply to a patent licensing firm.

The core function of MPEG LA was to bundle patents from various holders and license them to manufacturers of products like DVD players, set-top boxes, and personal computers.[3][5] This streamlined the complex process of securing intellectual property rights for widely used digital media standards.[6]

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